

Personal protective equipment for handling HMR 1556

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Compound of Interest

Compound Name: HMR 1556

Cat. No.: B1673320

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Essential Safety and Handling Guide for HMR 1556

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **HMR 1556**, a potent IKs channel blocker utilized in cardiovascular research. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of your experiments.

Compound Information

Property	Value
Chemical Name	N-[(3R,4S)-3,4-Dihydro-3-hydroxy-2,2-dimethyl-6-(4,4,4-trifluorobutoxy)-2H-1-benzopyran-4-yl]-N-methylmetanesulfonamide
Molecular Formula	C17H24F3NO5S
Molecular Weight	411.44 g/mol
CAS Number	223749-46-0
Appearance	Solid powder
Primary Known Hazard	Potent pharmacological agent. The full toxicological properties have not been thoroughly investigated.

Personal Protective Equipment (PPE)

Due to the potent nature of **HMR 1556** and the lack of comprehensive toxicological data, a cautious approach to personal protection is mandatory. The following PPE must be worn at all times when handling the compound.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemical-resistant gloves.	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or airborne particles.
Respiratory Protection	Use in a well-ventilated area. A properly fitted NIOSH-approved respirator is recommended when handling the powder outside of a certified chemical fume hood.	Minimizes inhalation of the powdered compound.
Body Protection	A lab coat must be worn.	Protects skin and clothing from contamination.

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **HMR 1556**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. If compromised, do not open and consult your institution's safety officer.
- **Storage of Solid:** Store the solid compound in a tightly sealed container in a cool, dry place. For long-term storage, refer to the supplier's recommendation, which is typically at room temperature.
- **Storage of Solutions:** Prepare stock solutions in a certified chemical fume hood. Store solutions in clearly labeled, tightly sealed vials at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to two years)^[1]. Avoid repeated freeze-thaw cycles.

Handling and Experimental Protocol

- **Work Area Preparation:** Designate a specific area for handling **HMR 1556**. Ensure the work surface is clean and uncluttered. All handling of the solid powder should be conducted in a certified chemical fume hood to prevent inhalation.
- **Weighing:** To avoid generating airborne dust, carefully weigh the solid compound in a chemical fume hood. Use appropriate weighing paper or a container that can be securely closed.
- **Solution Preparation:**
 - Select an appropriate solvent as specified by the experimental protocol (e.g., DMSO).
 - In a chemical fume hood, slowly add the solvent to the accurately weighed **HMR 1556**.
 - Ensure the compound is fully dissolved before use in experiments.
- **Spill Management:**

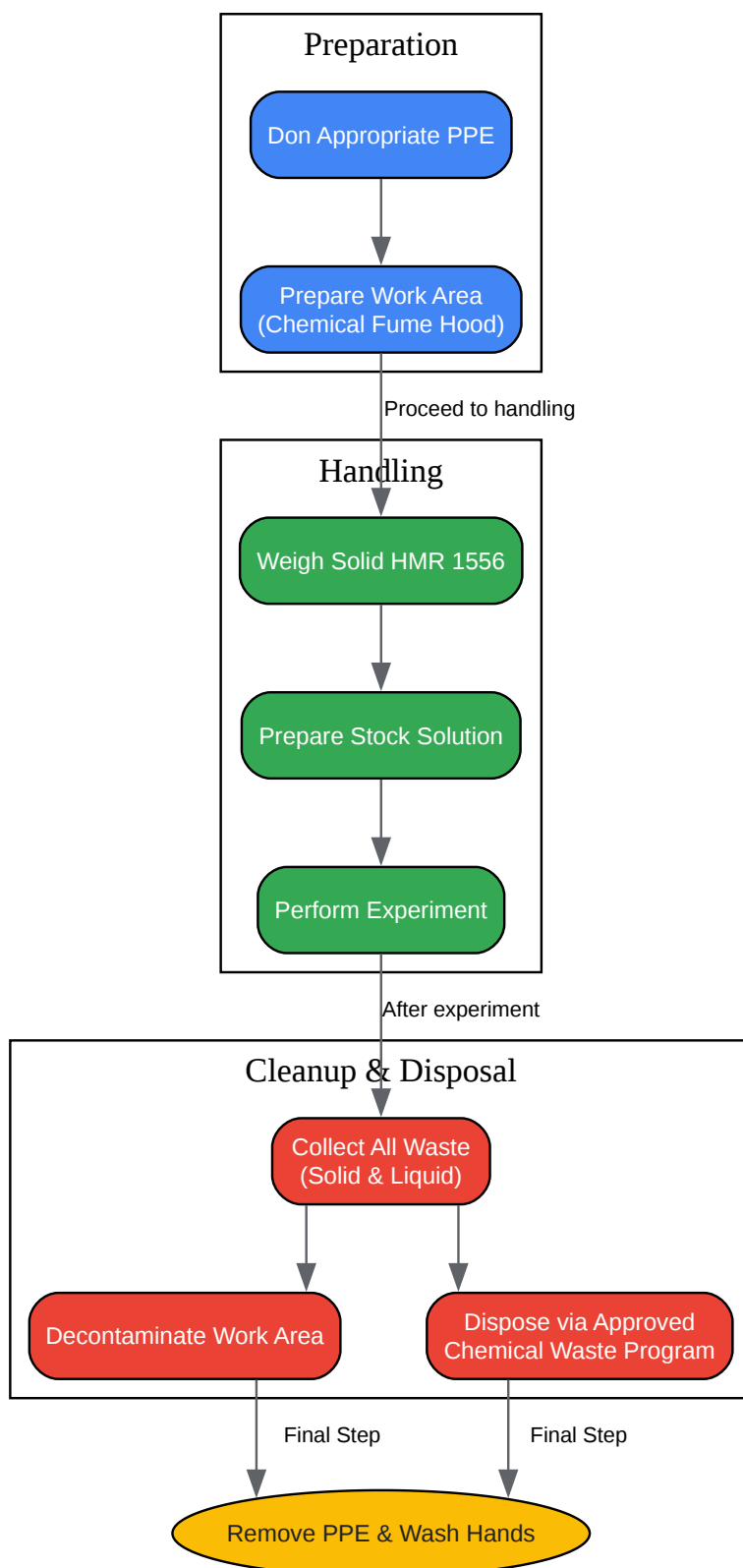
- In case of a small spill of the solid, gently cover with a damp paper towel to avoid raising dust and then clean the area with an appropriate detergent and water.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- In case of a large spill, evacuate the area and contact your institution's emergency response team.

Disposal Plan

All waste containing **HMR 1556**, including empty containers, contaminated PPE, and unused solutions, must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all **HMR 1556** waste in a designated, labeled, and sealed hazardous waste container.
- **Disposal Route:** Dispose of the hazardous waste through your institution's approved chemical waste disposal program. Do not dispose of **HMR 1556** down the drain or in regular trash.

Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **HMR 1556**.

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References

- 1. HMR 1556, MedChemExpress 5 mg | Buy Online | Medchem Express | Fisher Scientific [fishersci.fi]
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